

Technical Guide: 1-Cyclopropyl-1-phenylmethanamine Hydrochloride (CAS No. 39959-72-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Cyclopropyl-1-phenylmethanamine hydrochloride

Cat. No.: B1279942

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-Cyclopropyl-1-phenylmethanamine hydrochloride**, a chemical compound identified by the CAS number 39959-72-3. The document summarizes its known chemical and physical properties and outlines a proposed workflow for future research, given the current scarcity of detailed experimental and pharmacological data in publicly accessible literature. While extensive searches have been conducted, specific experimental protocols, quantitative biological data, and established signaling pathways associated with this compound are not readily available. This guide, therefore, serves as a foundational document, presenting the available information and proposing a structured approach for its further investigation.

Chemical and Physical Properties

1-Cyclopropyl-1-phenylmethanamine hydrochloride, also known as α -Cyclopropylbenzylamine hydrochloride, is an organic building block with potential applications in medicinal chemistry and drug discovery.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	39959-72-3	[1][2]
Molecular Formula	C ₁₀ H ₁₄ ClN	[1]
Molecular Weight	183.68 g/mol	[1][3]
Synonyms	[Cyclopropyl(phenyl)methyl]amine Hydrochloride; α-Cyclopropylbenzenemethanamine Hydrochloride; α-Cyclopropylbenzylamine Hydrochloride	[1]
Purity	Typically ≥96-98%	[1][2]
Appearance	Pale yellow solid	[4]

Synthesis and Manufacturing

While a specific, detailed synthesis protocol for **1-Cyclopropyl-1-phenylmethanamine hydrochloride** is not widely published, a scalable synthesis for the structurally similar compound (1-cyclopropyl)cyclopropylamine hydrochloride has been described.[5][6] This process involves a Curtius degradation of 1-cyclopropylcyclopropanecarboxylic acid, followed by deprotection with hydrogen chloride.[5][6] Another patented method describes the synthesis of (1-cyclopropyl-1-methyl) ethylamine hydrochloride from cyclopropyl nitrile.[7] These methodologies may serve as a valuable reference for the custom synthesis of **1-Cyclopropyl-1-phenylmethanamine hydrochloride**.

A generalized synthetic approach could be conceptualized as a multi-step process, likely starting from commercially available precursors.



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Caption: A potential synthetic workflow for **1-Cyclopropyl-1-phenylmethanamine hydrochloride**.

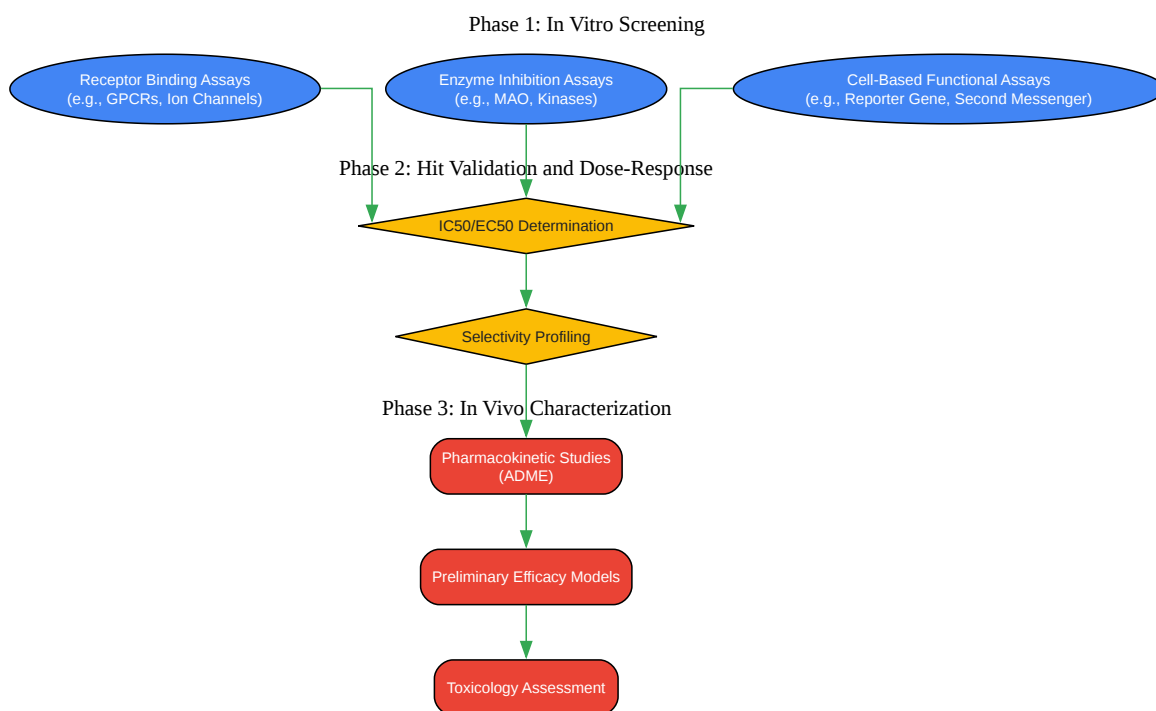
Biological Activity and Mechanism of Action: An Area for Future Research

As of the date of this guide, there is a notable absence of published literature detailing the specific biological activity, mechanism of action, or associated signaling pathways for **1-Cyclopropyl-1-phenylmethanamine hydrochloride**. This presents a significant opportunity for novel research in the fields of pharmacology and drug discovery.

Based on the structural similarity to other cyclopropylamine derivatives, such as 1-Benzylcyclopropylamine which has been identified as a monoamine oxidase (MAO) inactivator, a potential area of investigation for this compound could be its interaction with monoamine transporters or enzymes.^[8] However, this remains speculative without direct experimental evidence.

Proposed Experimental Workflow for Pharmacological Characterization

For researchers and drug development professionals interested in exploring the potential of **1-Cyclopropyl-1-phenylmethanamine hydrochloride**, the following experimental workflow is proposed. This structured approach aims to systematically characterize its biological activity and establish a foundational dataset.



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- To cite this document: BenchChem. [Technical Guide: 1-Cyclopropyl-1-phenylmethanamine Hydrochloride (CAS No. 39959-72-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1279942#1-cyclopropyl-1-phenylmethanamine-hydrochloride-cas-number-lookup]

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